

Essential Safety and Operational Guide for Handling RG2833

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Compound of Interest

Compound Name: RG2833

Cat. No.: B610454

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the brain-penetrant histone deacetylase (HDAC) inhibitor, **RG2833** (also known as RGFP109). Adherence to these guidelines is critical to ensure personal safety and maintain experimental integrity.

I. Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **RG2833** is not publicly available, the following personal protective equipment is mandatory for handling the compound based on standard laboratory procedures for chemical reagents.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must be worn at all times when handling RG2833 in solid or solution form.
Hand Protection	Nitrile Gloves	Disposable, powder-free nitrile gloves are required. Change gloves immediately if contaminated.
Body Protection	Laboratory Coat	A full-length lab coat must be worn to protect against skin contact and contamination of personal clothing.
Respiratory Protection	Fume Hood	All handling of solid RG2833 and preparation of stock solutions should be performed in a certified chemical fume hood to prevent inhalation of airborne particles.

II. Chemical and Physical Properties

A summary of the key physical and chemical properties of **RG2833** is provided below.

Property	Value
Molecular Formula	C ₂₀ H ₂₅ N ₃ O ₂
Molecular Weight	339.4 g/mol
Appearance	Crystalline solid
Purity	≥98%

III. Storage and Stability

Proper storage is crucial to maintain the integrity of **RG2833**.

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
0-4°C	Short term (days to weeks)	
In Solvent	-80°C	Up to 2 years
-20°C	Up to 1 year	

Note: Shipped under ambient temperature as a non-hazardous chemical, stable for a few weeks during ordinary shipping.

IV. Solubility

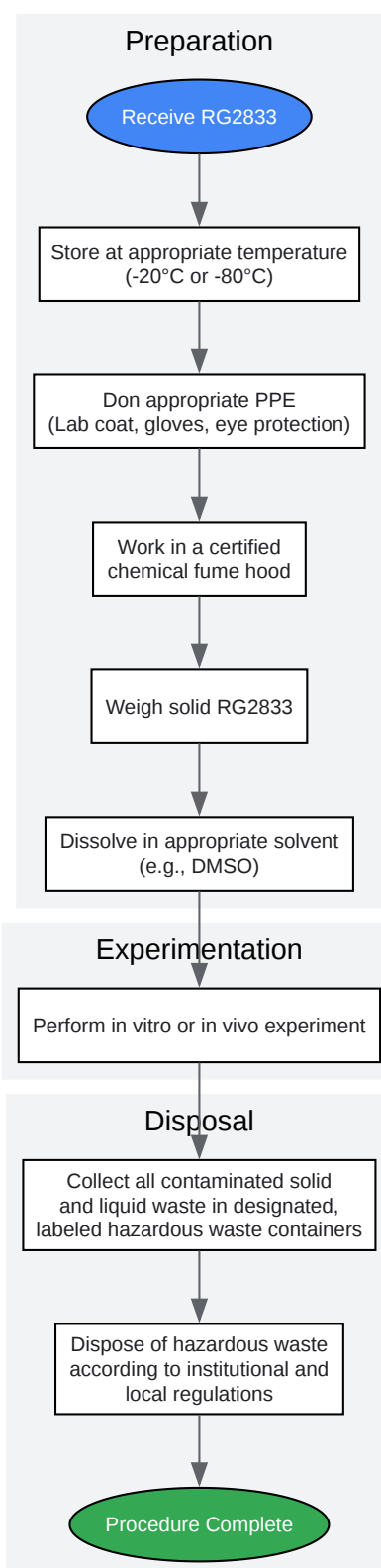
RG2833 is soluble in several common laboratory solvents.

Solvent	Solubility
DMF	30 mg/mL
DMSO	20 - 68 mg/mL
Ethanol	1.67 mg/mL
DMF:PBS (pH 7.2) (1:6)	0.14 mg/mL

For in vivo studies, various formulations are suggested, such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.

V. Operational Procedures: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for handling **RG2833** from receipt to disposal.

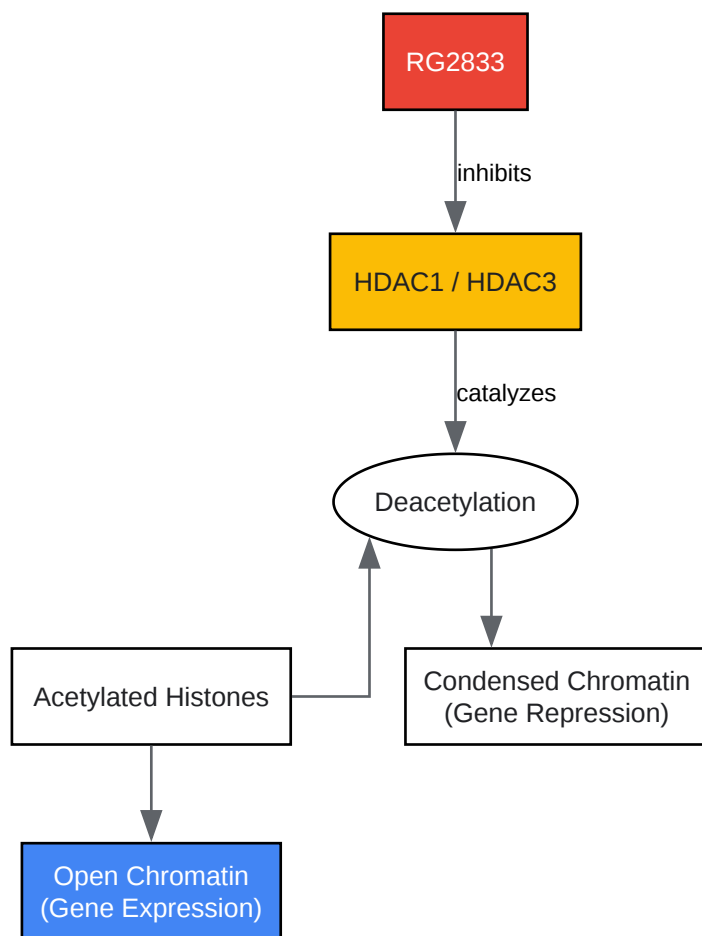


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Caption: Workflow for the safe handling and disposal of **RG2833**.

VI. Mechanism of Action: HDAC Inhibition

RG2833 is a potent and brain-penetrant inhibitor of histone deacetylases (HDACs), with particular activity against HDAC1 and HDAC3.^{[1][2]} By inhibiting these enzymes, **RG2833** prevents the removal of acetyl groups from histones, leading to a more open chromatin structure and the re-expression of certain genes.^[1]



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Caption: **RG2833** inhibits HDAC1/3, preventing histone deacetylation.

VII. Experimental Protocols

While specific experimental protocols will vary depending on the research question, the following provides general guidance based on available literature.

In Vitro Studies

- Cell Culture: **RG2833** has been used to treat peripheral blood mononuclear cells (PBMCs) from patients with Friedreich's ataxia.[3][4]
- Concentration: It is highly active in the concentration range of 1 to 10 μM . [5][6]
- Stock Solutions: Prepare a concentrated stock solution in DMSO. For working solutions, dilute the stock in the appropriate cell culture medium.

In Vivo Studies

- Animal Models: **RG2833** has been used in mouse models of Friedreich's ataxia.[3][4]
- Administration: It can be administered via subcutaneous injection or oral gavage.[2][5]
- Dosage: Doses ranging from 30 mg/kg to 150 mg/kg have been reported in mice.[2][3]
- Formulation for Injection: A common formulation involves dissolving **RG2833** in a mixture of solvents, such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[2]

VIII. Emergency Procedures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

This guide is intended to provide essential information for the safe handling of **RG2833**. Always consult your institution's safety protocols and guidelines before beginning any new experimental work.

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